

# 4-Chloro-3-methylbenzenesulfonyl chloride safety data sheet (SDS)

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## Compound of Interest

Compound Name: 4-Chloro-3-methylbenzenesulfonyl  
chloride

CAS No.: 6291-02-7

Cat. No.: B1296247

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## Technical Guide: 4-Chloro-3-methylbenzenesulfonyl chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, handling, and physicochemical properties of **4-Chloro-3-methylbenzenesulfonyl chloride**. The information is intended for professionals in research and development who may handle this compound.

## Chemical Identification and Properties

**4-Chloro-3-methylbenzenesulfonyl chloride** is a chemical intermediate with the CAS number 6291-02-7.<sup>[1][2]</sup> Its molecular formula is C<sub>7</sub>H<sub>6</sub>Cl<sub>2</sub>O<sub>2</sub>S, and it has a molecular weight of 225.09 g/mol.<sup>[1]</sup>

## Physicochemical Data

The following table summarizes the key physicochemical properties of **4-Chloro-3-methylbenzenesulfonyl chloride**. It is important to note that while some data is available for this specific isomer, other data points are derived from closely related compounds and should be used as an estimation.

| Property          | Value                                                          | Source                                  |
|-------------------|----------------------------------------------------------------|-----------------------------------------|
| CAS Number        | 6291-02-7                                                      | <a href="#">[1]</a> <a href="#">[2]</a> |
| Molecular Formula | C <sub>7</sub> H <sub>6</sub> Cl <sub>2</sub> O <sub>2</sub> S | <a href="#">[1]</a>                     |
| Molecular Weight  | 225.09 g/mol                                                   | <a href="#">[1]</a>                     |
| Boiling Point     | 297.5°C at 760 mmHg                                            | Commercial Supplier Data                |
| Flash Point       | 133.7°C                                                        | Commercial Supplier Data                |
| Density           | 1.458 g/cm <sup>3</sup>                                        | Commercial Supplier Data                |
| Refractive Index  | 1.559                                                          | Commercial Supplier Data                |

Note: The melting point for this specific isomer is not readily available in the searched literature. For a related isomer, 3-Chloro-4-methylbenzenesulfonyl chloride (CAS 42413-03-6), the melting point is reported as 34-38°C.

## Safety and Hazard Information

**4-Chloro-3-methylbenzenesulfonyl chloride** is classified as a hazardous substance. The following information is compiled from available Safety Data Sheets (SDS) for this compound and related sulfonyl chlorides.

## GHS Hazard Classification

The Globally Harmonized System (GHS) classification for similar sulfonyl chlorides includes the following hazards. Users should assume this compound presents similar risks.

| Hazard Class                                             | Category               | Hazard Statement                               |
|----------------------------------------------------------|------------------------|------------------------------------------------|
| Corrosive to Metals                                      | 1                      | H290: May be corrosive to metals.              |
| Acute Toxicity, Oral                                     | 3                      | H301: Toxic if swallowed.                      |
| Acute Toxicity, Dermal                                   | 3                      | H311: Toxic in contact with skin.              |
| Skin Corrosion/Irritation                                | 1B                     | H314: Causes severe skin burns and eye damage. |
| Serious Eye Damage/Irritation                            | 1                      | H318: Causes serious eye damage.               |
| Skin Sensitization                                       | 1                      | H317: May cause an allergic skin reaction.     |
| Acute Toxicity, Inhalation                               | 1                      | H330: Fatal if inhaled.                        |
| Specific Target Organ Toxicity (Single Exposure)         | 3 (Respiratory system) | H335: May cause respiratory irritation.        |
| Hazardous to the Aquatic Environment, Short-Term (Acute) | 3                      | H402: Harmful to aquatic life.                 |

## Precautionary Statements

The following precautionary statements are recommended when handling **4-Chloro-3-methylbenzenesulfonyl chloride**:

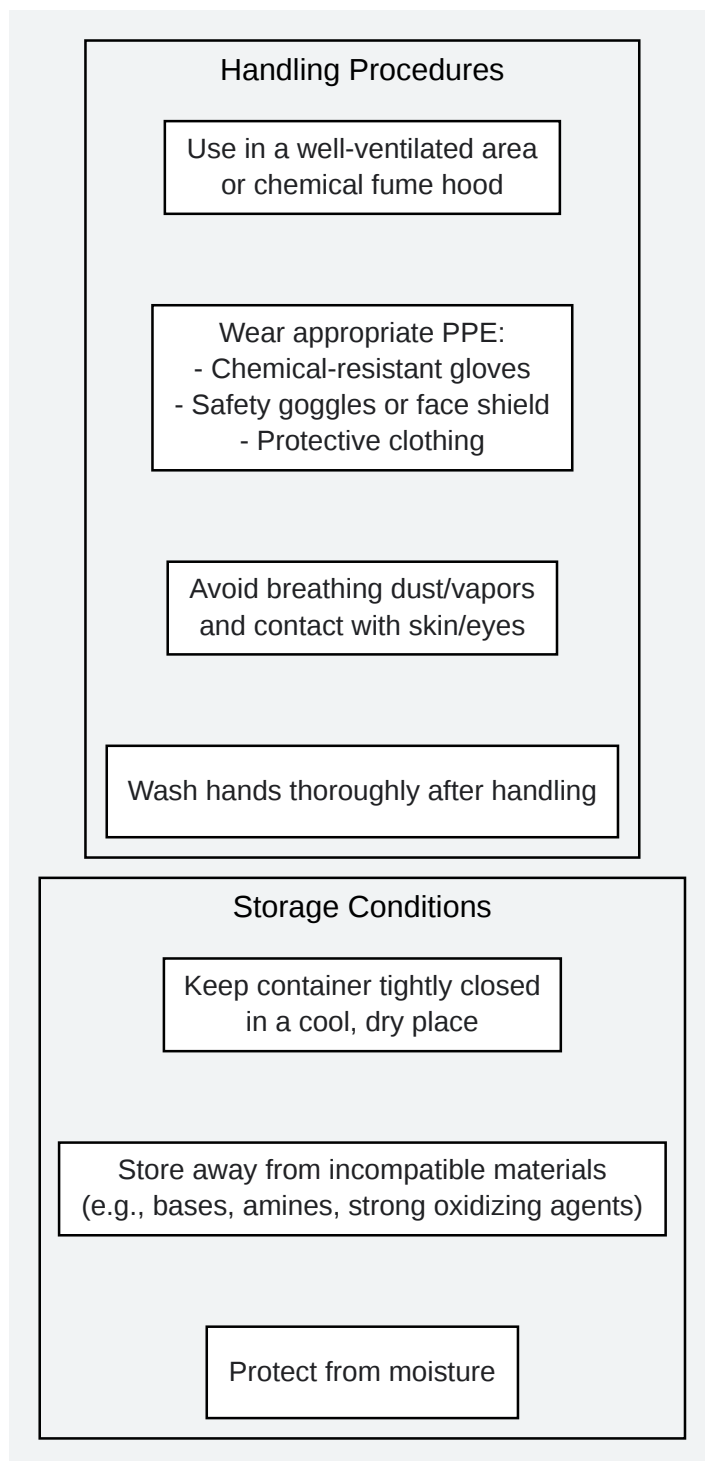
| Type               | Code                                                                                                                 | Statement                                                           |
|--------------------|----------------------------------------------------------------------------------------------------------------------|---------------------------------------------------------------------|
| Prevention         | P234                                                                                                                 | Keep only in original container.                                    |
| P260               | Do not breathe mist or vapors.                                                                                       |                                                                     |
| P264               | Wash skin thoroughly after handling.                                                                                 |                                                                     |
| P270               | Do not eat, drink or smoke when using this product.                                                                  |                                                                     |
| P271               | Use only outdoors or in a well-ventilated area.                                                                      |                                                                     |
| P272               | Contaminated work clothing must not be allowed out of the workplace.                                                 |                                                                     |
| P273               | Avoid release to the environment.                                                                                    |                                                                     |
| P280               | Wear protective gloves/ protective clothing/ eye protection/ face protection.                                        |                                                                     |
| P284               | Wear respiratory protection.                                                                                         |                                                                     |
| Response           | P301 + P310 + P330                                                                                                   | IF SWALLOWED: Immediately call a POISON CENTER/doctor. Rinse mouth. |
| P303 + P361 + P353 | IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/ shower.                 |                                                                     |
| P304 + P340 + P310 | IF INHALED: Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER/ doctor. |                                                                     |

|                           |                                                                      |                                                                                                                                                                            |
|---------------------------|----------------------------------------------------------------------|----------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| P305 + P351 + P338 + P310 |                                                                      | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER/ doctor. |
| P333 + P313               |                                                                      | If skin irritation or rash occurs: Get medical advice/ attention.                                                                                                          |
| Storage                   | P403 + P233                                                          | Store in a well-ventilated place. Keep container tightly closed.                                                                                                           |
| P405                      | Store locked up.                                                     |                                                                                                                                                                            |
| P406                      | Store in corrosive resistant container with a resistant inner liner. |                                                                                                                                                                            |
| Disposal                  | P501                                                                 | Dispose of contents/ container to an approved waste disposal plant. <sup>[3]</sup>                                                                                         |

## Handling, Storage, and First Aid

### Handling and Storage

Proper handling and storage procedures are crucial to ensure safety.

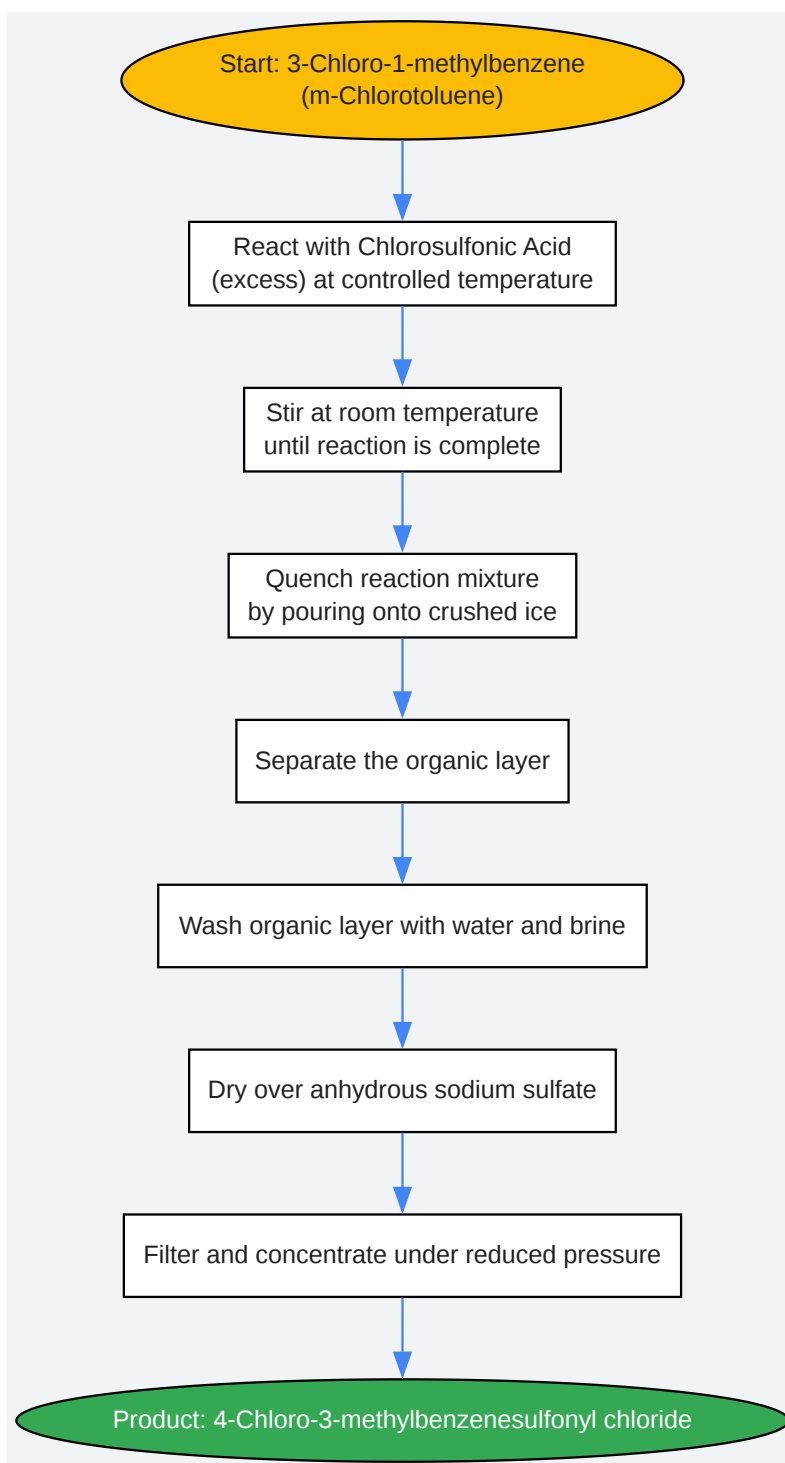
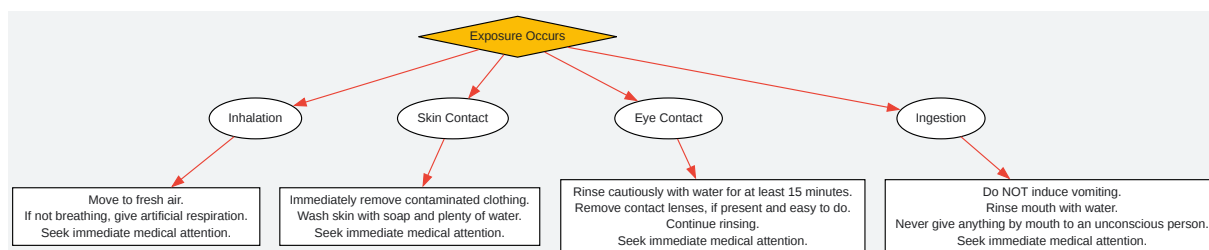


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### *Safe Handling and Storage Workflow*

## First Aid Measures

In case of exposure, the following first aid measures should be taken immediately.



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## References

- [1. scbt.com \[scbt.com\]](#)
- [2. 6291-02-7|4-Chloro-3-methylbenzene-1-sulfonyl chloride|BLD Pharm \[bldpharm.com\]](#)
- [3. sigmaaldrich.com \[sigmaaldrich.com\]](#)
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